

A Technical Guide to the Physicochemical Properties of (R)-3-Methoxypiperidine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (R)-3-Methoxypiperidine hydrochloride

Cat. No.: B1429886

[Get Quote](#)

Abstract: **(R)-3-Methoxypiperidine hydrochloride** is a chiral piperidine derivative increasingly utilized as a key building block in medicinal chemistry and pharmaceutical development. Its defined stereochemistry and versatile reactivity make it an important intermediate for synthesizing complex molecular architectures. This guide provides an in-depth analysis of the essential physicochemical properties of **(R)-3-Methoxypiperidine hydrochloride**, offering researchers, chemists, and formulation scientists a comprehensive resource for its characterization, handling, and application. The document outlines core physical data, details standard analytical protocols for identity and purity verification, and summarizes critical safety information.

Section 1: Chemical Identity and Structural Elucidation

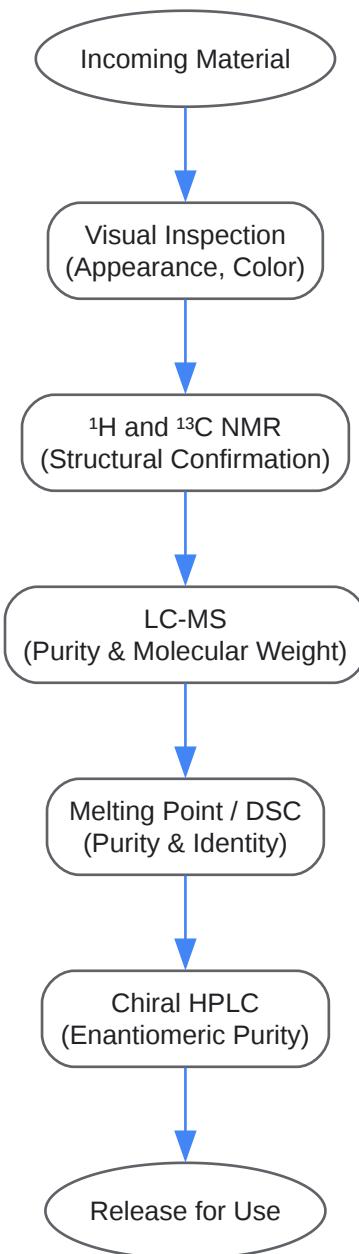
(R)-3-Methoxypiperidine hydrochloride is the salt form of the parent compound, (R)-3-Methoxypiperidine. The formation of a hydrochloride salt is a common strategy in pharmaceutical chemistry to improve the stability, crystallinity, and aqueous solubility of basic compounds like piperidines, which facilitates easier handling and formulation.^[1] The molecule possesses a single stereocenter at the C3 position of the piperidine ring, making it a valuable chiral intermediate in asymmetric synthesis.

Below is a summary of its key chemical identifiers.

Table 1: Chemical Identifiers for **(R)-3-Methoxypiperidine Hydrochloride**

Identifier	Value
Chemical Name	(R)-3-Methoxypiperidine hydrochloride
Synonyms	(3R)-3-Methoxypiperidine hydrochloride
CAS Number	688809-95-2
Molecular Formula	C ₆ H ₁₄ CINO
Molecular Weight	151.64 g/mol [2]
Parent Compound (Free Base)	(R)-3-Methoxypiperidine
Parent CAS	651341-54-7 [3]
Parent Molecular Formula	C ₆ H ₁₃ NO [3]

| Parent Molecular Weight | 115.17 g/mol [\[3\]](#)[\[4\]](#) |



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 625454-22-0(3-[(2-methoxyphenyl)methyl]piperidine hydrochloride) | Kuujia.com
[kuujia.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 651341-54-7|(R)-3-Methoxypiperidine|BLD Pharm [bldpharm.com]
- 4. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of (R)-3-Methoxypiperidine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1429886#r-3-methoxypiperidine-hydrochloride-physical-properties\]](https://www.benchchem.com/product/b1429886#r-3-methoxypiperidine-hydrochloride-physical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com